

2-fluoro-4-methoxy-5-nitroaniline safety and handling

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Compound of Interest

Compound Name: 2-fluoro-4-methoxy-5-nitroaniline

Cat. No.: B8120836

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An In-Depth Technical Guide to the Safe Handling of **2-Fluoro-4-methoxy-5-nitroaniline**

Introduction

2-Fluoro-4-methoxy-5-nitroaniline (CAS No: 1075705-01-9) is an aromatic amine derivative with the molecular formula $C_7H_7FN_2O_3$.^{[1][2]} Its structure, featuring a benzene ring substituted with fluoro, methoxy, nitro, and amino groups, makes it a versatile intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.^[1] For instance, it serves as a key building block in the synthesis of Mereletinib, a potent kinase inhibitor investigated for cancer therapy.^[1] However, the same structural features that make it synthetically useful also necessitate a thorough understanding of its potential hazards. The presence of a nitro group and its classification as a suspected mutagen demand rigorous safety protocols.^{[1][3]}

This guide provides a comprehensive overview of the safety and handling procedures for **2-fluoro-4-methoxy-5-nitroaniline**, designed for researchers and professionals in laboratory and drug development settings. It synthesizes data from authoritative safety documents to provide not just procedural steps, but the scientific rationale behind them, ensuring a culture of safety and experimental integrity.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a chemical is the first step in safe handling. **2-Fluoro-4-methoxy-5-nitroaniline** is a solid, typically appearing as a crystalline powder with a

color ranging from pale yellow to orange or red.^[4] It is sparingly soluble in water but shows good solubility in common organic solvents such as ethanol and acetone.^[1] This solubility profile is critical when choosing solvents for reactions or for cleaning up spills.

Property	Value	Source(s)
CAS Number	1075705-01-9	[2] [5]
Molecular Formula	C ₇ H ₇ FN ₂ O ₃	[1] [2]
Molecular Weight	186.14 g/mol	[1] [2]
Appearance	Pale yellow to orange/red crystalline powder	[4]
Melting Point	~130 °C	
Density	~1.412 g/cm ³	[4] [5]
Solubility	Sparingly soluble in water; soluble in organic solvents	
Storage Temperature	Recommended: Refrigerator or under inert gas (2–8 °C)	[6]

Hazard Identification and Toxicology

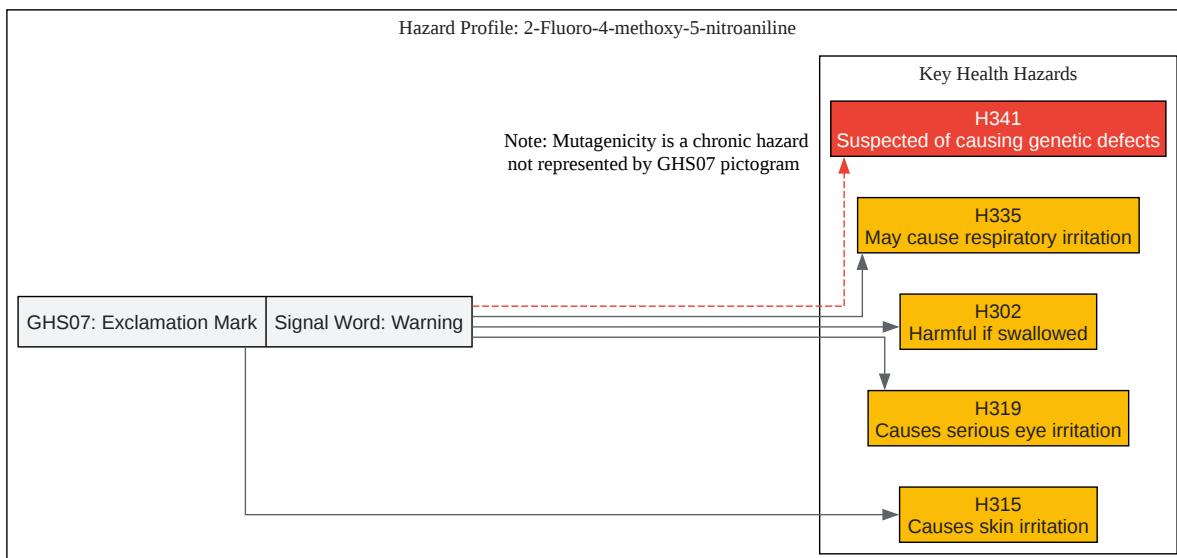
The primary hazards associated with **2-fluoro-4-methoxy-5-nitroaniline** stem from its irritant properties, acute toxicity if ingested, and, most significantly, its classification as a suspected germ cell mutagen.^[3] This warrants a high degree of caution and strict adherence to exposure controls.

GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products.

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2] [5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2] [3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[2] [3]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2]

The warning signal word for this compound is "Warning".[\[3\]](#)



Caption: GHS Hazard Identification Summary.

Toxicological Profile

- **Mutagenicity (H341):** This is the most significant long-term health concern. The classification as a Category 2 mutagen means it is suspected of causing heritable genetic defects.^[3] This is often based on evidence from animal studies or in-vitro tests. The causality lies in the chemical's potential ability to interact with and damage DNA. For this reason, exposure must be minimized, and personnel of reproductive age should be fully aware of the risks.

- Irritation (H315, H319, H335): As an aromatic amine, the compound can act as a direct irritant to any tissue it contacts. Upon contact with skin or eyes, it can cause inflammation, redness, and pain.^[3] Inhalation of the dust can irritate the mucous membranes of the respiratory tract, leading to coughing and discomfort.^[2]
- Acute Oral Toxicity (H302): The compound is classified as harmful if swallowed.^[5] While specific LD50 data is not readily available in the provided sources, this classification indicates that ingestion of a relatively small amount could cause significant adverse health effects.

No data is available regarding carcinogenicity or reproductive toxicity, but the mutagenicity concern implies that it should be handled as a potential carcinogen.^[4]

Exposure Control and Personal Protective Equipment (PPE)

Given the identified hazards, particularly the suspected mutagenicity, a multi-layered approach to exposure control is mandatory. This involves a combination of engineering controls, administrative controls, and appropriate PPE.

Engineering Controls

- Ventilation: All work with this compound, especially when handling the solid powder, must be conducted in a well-ventilated area.^{[5][7]} A certified chemical fume hood is the primary engineering control to prevent inhalation of dust. Local exhaust ventilation should be used at the source of dust generation (e.g., over a balance during weighing).^[3]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment. The following provides a baseline for handling **2-fluoro-4-methoxy-5-nitroaniline**.

Protection Type	Specification	Rationale and Best Practices	Source(s)
Eye/Face	Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.	Protects against splashes and airborne dust particles. Standard safety glasses are insufficient.	[5][7]
Skin/Hand	Chemical-impermeable gloves (e.g., nitrile). Disposable.	Prevents skin contact and irritation. Gloves should be inspected before use and changed frequently, especially if contaminated.	[5][7]
Body	Laboratory coat. For larger quantities, consider fire/flame-resistant and impervious clothing.	Protects skin and personal clothing from contamination. Lab coats should be kept buttoned and removed before leaving the laboratory area.	[1][7]
Respiratory	Not required if engineering controls (fume hood) are effective. If dust cannot be controlled, a full-face respirator with appropriate particulate filters (e.g., P95 or P100) is necessary.	This is a secondary line of defense. Reliance on respirators indicates a failure of engineering controls, which should be addressed.	[4][7]

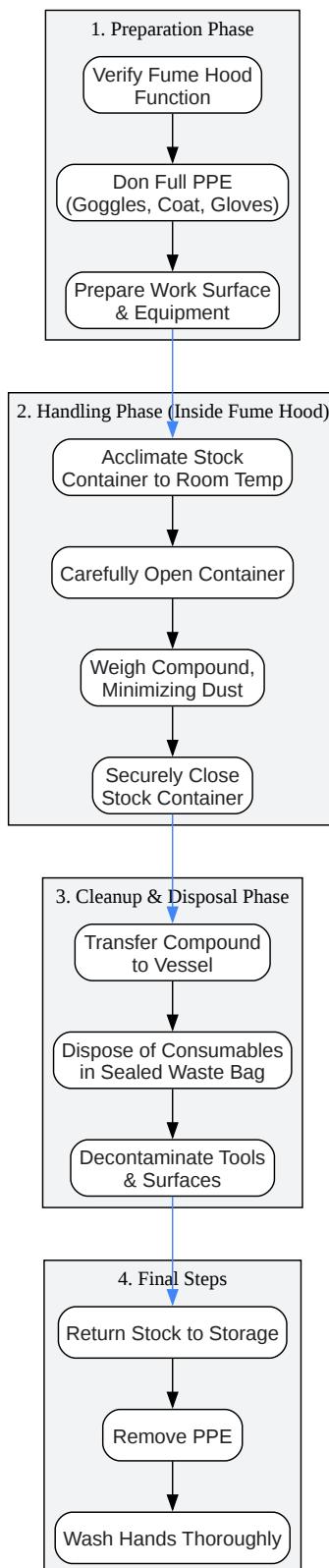
Standard Operating Procedures for Safe Handling

A self-validating protocol for handling this compound involves continuous risk assessment and adherence to established procedures. The following workflow outlines the critical steps for safely weighing and dispensing the solid chemical.

Experimental Protocol: Weighing and Dispensing

- Preparation:
 - Confirm the chemical fume hood is operational (check airflow monitor).
 - Don all required PPE (goggles, lab coat, gloves).
 - Cover the work surface within the fume hood with absorbent, disposable bench paper.
 - Assemble all necessary equipment (spatulas, weigh boats, receiving flask, waste container) inside the hood to minimize movement in and out.
- Handling:
 - Retrieve the stock container from its storage location (refrigerator). Allow it to warm to room temperature before opening to prevent moisture condensation.^[8]
 - Open the container inside the fume hood.
 - Use a clean spatula to carefully transfer the desired amount of powder to a weigh boat on a tared balance. Avoid any actions that could generate dust, such as dropping or rapid scooping.
 - Once the desired mass is obtained, securely close the primary stock container.
- Transfer and Cleanup:
 - Carefully transfer the weighed powder into the reaction vessel.
 - Dispose of the used weigh boat and any contaminated consumables (e.g., wipes) into a designated, sealed hazardous waste container located within the hood.

- Wipe down the spatula with a solvent-dampened cloth (e.g., ethanol) and dispose of the cloth in the hazardous waste container.
- Wipe down the work surface and the exterior of the stock container before returning it to storage.
- Post-Handling:
 - Remove gloves and dispose of them in the designated waste.
 - Wash hands and forearms thoroughly with soap and water.[\[3\]](#)[\[8\]](#)

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Caption: A 4-phase workflow for safe handling.

Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or spill.

First Aid Measures

Immediate and correct first aid can significantly reduce harm. In all cases of exposure, seek medical attention and provide the Safety Data Sheet to the responding physician.[3][4]

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[5][9]
- Skin Contact: Take off all contaminated clothing immediately.[3] Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, get medical attention.[4][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] If present, remove contact lenses after the first 5 minutes, then continue rinsing. If eye irritation persists, seek medical advice.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[5]

Spill Response

For a small spill of solid material:

- Evacuate and Secure: Alert others in the immediate area. Restrict access to the spill zone.
- Assess and Protect: Ensure proper PPE is worn (including respiratory protection if necessary).
- Contain and Clean: Do not use dry sweeping, as this will create dust. Gently cover the spill with an inert absorbent material (e.g., vermiculite or sand).
- Collect: Carefully scoop the mixture into a suitable, labeled container for hazardous waste disposal.[4]

- Decontaminate: Clean the spill area with a damp cloth or paper towel, then with soap and water. Dispose of all cleaning materials as hazardous waste.
- Ventilate: Allow the area to ventilate before resuming work.

Caption: Decision logic for spill response.

Storage and Disposal

Proper storage and disposal are crucial for maintaining safety and environmental compliance.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][7]
- Several sources recommend storing under inert gas (e.g., Argon) or refrigerated at 2-8°C to maintain long-term stability and purity.[3][6]
- Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides to prevent hazardous reactions.[4][8]
- Store in a locked cabinet or area with restricted access due to the health hazards.[5]

Disposal

- All waste material, including contaminated consumables and empty containers, must be treated as hazardous waste.
- Disposal should be carried out by a licensed professional waste disposal company.[3][4]
- Do not allow the product to enter drains or the environment.[4][5]
- Contaminated packaging should be disposed of in the same manner as the unused product. [3][4]

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